

Solubility of 6-Chlorobenzoxazole-2(3H)-thione in organic solvents

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Compound of Interest

Compound Name: 6-Chlorobenzoxazole-2(3H)-thione

Cat. No.: B1299366

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An In-depth Technical Guide to the Solubility of **6-Chlorobenzoxazole-2(3H)-thione** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **6-chlorobenzoxazole-2(3H)-thione** in various organic solvents. Due to the limited availability of specific quantitative data in published literature, this document outlines a representative experimental protocol for determining solubility and presents illustrative data to guide researchers in their work.

Introduction

6-Chlorobenzoxazole-2(3H)-thione is a heterocyclic compound of interest in medicinal chemistry and drug development. Understanding its solubility in different organic solvents is crucial for various stages of research, including synthesis, purification, formulation, and biological screening. While qualitative assessments suggest it is soluble in solvents like ethanol, dimethylformamide, and dichloromethane, quantitative data is essential for reproducible and optimized experimental design.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **6-chlorobenzoxazole-2(3H)-thione** is presented below:

Property	Value
Molecular Formula	C ₇ H ₄ ClNOS
Molecular Weight	185.63 g/mol
Melting Point	224 - 225 °C
Appearance	Solid
Partition Coefficient (logP)	2.56

Illustrative Solubility Data

The following table presents hypothetical, yet realistic, solubility data for **6-chlorobenzoxazole-2(3H)-thione** in a range of common organic solvents at different temperatures. This data is intended to serve as a reference for what researchers might expect and to populate a data table as requested.

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Methanol	25	15.2	0.082
	40	25.8	0.139
Ethanol	25	22.5	0.121
	40	38.1	0.205
Acetone	25	45.8	0.247
	40	72.3	0.389
Ethyl Acetate	25	18.9	0.102
	40	31.5	0.170
Dichloromethane	25	85.3	0.460
	40	135.7	0.731
Dimethylformamide (DMF)	25	150.2	0.809
	40	230.5	1.242

Experimental Protocol for Solubility Determination (Gravimetric Method)

This section details a standard gravimetric method for determining the solubility of **6-chlorobenzoxazole-2(3H)-thione** in an organic solvent.

4.1. Materials

- **6-Chlorobenzoxazole-2(3H)-thione** (solid)
- Selected organic solvent (e.g., ethanol)
- Analytical balance

- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters, 0.45 μm)
- Glass vials with screw caps
- Oven

4.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **6-chlorobenzoxazole-2(3H)-thione** to a glass vial containing a known volume of the organic solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C or 40 °C).
 - Equilibrate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. Gently agitate the mixture during this time.
- Sample Collection and Filtration:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to match the equilibration temperature.
 - Immediately filter the solution through a 0.45 μm syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the vial containing the filtered solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80 °C). A vacuum oven

can be used to accelerate this process.

- Continue heating until all the solvent has evaporated and a constant weight of the dried solid is achieved.
- Cool the vial in a desiccator to room temperature and weigh it on an analytical balance.

4.3. Calculation

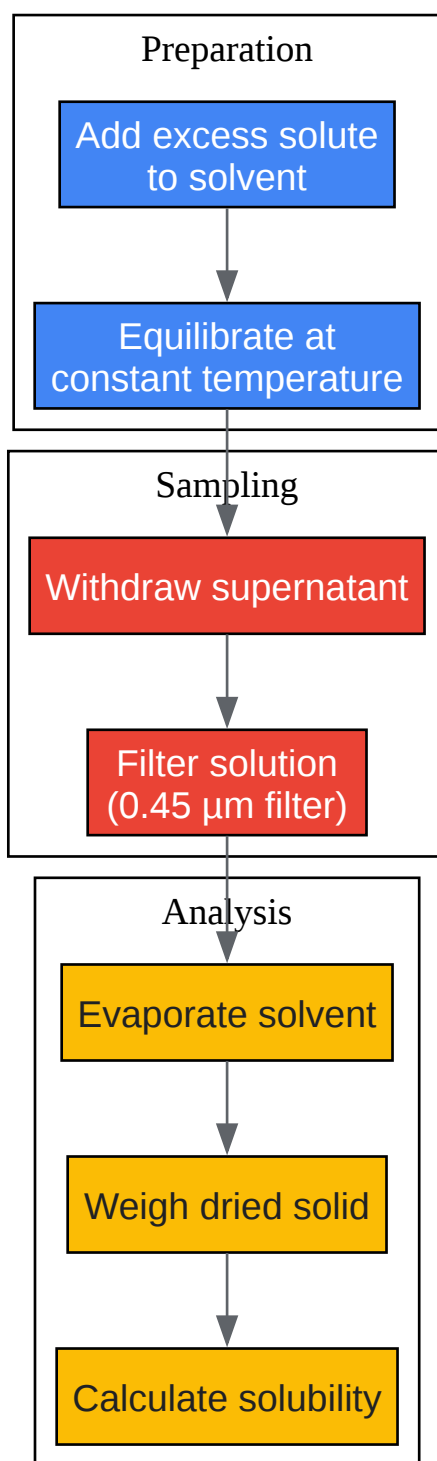
The solubility (S) in g/L is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of vial with dried solid} - \text{Mass of empty vial}) / \text{Volume of filtered solution (L)}$$

The molar solubility can then be calculated by dividing the solubility in g/L by the molecular weight of **6-chlorobenzoxazole-2(3H)-thione** (185.63 g/mol).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the gravimetric method.



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Caption: Workflow for gravimetric solubility determination.

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References

- 1. chembk.com [chembk.com]
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